

A Comprehensive Technical Profile of Solvent Yellow 98

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Compound of Interest

Compound Name: Solvent Yellow 98

Cat. No.: B3422993

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **Solvent Yellow 98** (C.I. 56238), a fluorescent dye with significant applications in materials science. The document details its core chemical and physical properties, outlines its synthesis protocol, and summarizes its primary uses, with all quantitative data presented for clarity and ease of comparison.

Core Chemical and Physical Properties

Solvent Yellow 98 is a synthetic organic dye known for its vibrant greenish-yellow fluorescence, high heat resistance, and good light fastness.^{[1][2]} It is a yellow to orange powder that is insoluble in water but readily soluble in various organic solvents.^{[3][4]} Its primary utility is as a colorant for a wide range of plastics and polymers.^{[5][6]}

Table 1: Chemical Identifiers and Molecular Properties

Property	Value	Reference
Molecular Formula	C ₃₆ H ₄₅ NO ₂ S	[4][7][8][9][10]
Molecular Weight	555.81 g/mol	[4][7][8][9][10]
CAS Registry Number	12671-74-8 / 27870-92-4	[1][4][6]
C.I. Name	Solvent Yellow 98	[4]
C.I. Number	56238	[4][6]
Molecular Structure	Amino ketone	[4]
Appearance	Yellow-orange powder	[3][4]

Table 2: Physicochemical and Performance Data

Property	Value	Conditions / Notes	Reference
Solubility	Insoluble in water; Soluble in organic solvents	-	[3][4]
Heat Resistance	Up to 300°C	In Polystyrene (PS)	[1][2]
Light Fastness	Grade 7-8	Scale of 1-8, where 8 is superior	[1][11]
Density	~1.118 g/cm ³	Predicted	[8]
Melting Point	267°C	-	[6]

Experimental Protocols: Synthesis of Solvent Yellow 98

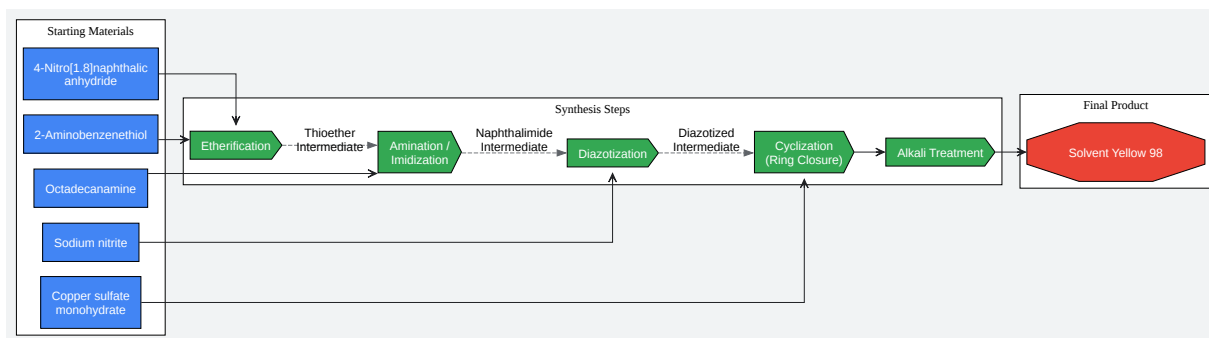
The manufacturing of **Solvent Yellow 98** is a multi-step chemical synthesis process. The general methodology involves the sequential reaction of several organic precursors to build the final complex molecule.

Detailed Methodology:

The synthesis pathway can be summarized as follows:

- **Etherification:** The process begins with the condensation of 4-Nitro[1.8]naphthalic anhydride and 2-Aminobenzenethiol. This step forms a key thioether intermediate.[3][8]
- **Amination and Imidization:** The resulting compound is then reacted with Octadecanamine. This reaction leads to the formation of a naphthalimide intermediate.[3][8][11]
- **Diazotization:** The free amino group within the molecule undergoes diazotization, a reaction initiated by the addition of Sodium nitrite.[3][11]
- **Cyclization (Ring Closure):** In the presence of Copper sulfate monohydrate, a closed-loop reaction occurs, forming the thioxanthene core structure of the dye.[3][11]
- **Final Treatment:** The process concludes with a final boiling step using soda or a liquid alkali to yield the final **Solvent Yellow 98** product, which is then filtered, dried, and crushed into a powder.[3][8][11]

Synthesis Workflow Diagram



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Caption: Synthesis workflow for **Solvent Yellow 98**.

Applications in Research and Industry

Solvent Yellow 98 is not typically used in drug development due to its nature as an industrial dye. Its high stability and strong fluorescence make it valuable in materials science and other technical applications.

- **Plastics and Polymers:** It is widely used for coloring a variety of plastics, including polystyrene (PS), ABS, polycarbonate (PC), PET, and PMMA, often incorporated via masterbatches.^{[1][6][11]}

- Fluorescent Inks and Coatings: The dye's vibrant fluorescence is utilized in the formulation of specialty inks and coatings.[2][6]
- Non-Destructive Testing: It has been reported as a component in aerosol formulations for detecting microcracks on workpiece surfaces through fluorescence.[12]
- Textile Dyeing: The dye is suitable for coloring synthetic fibers such as polyester.[5]
- Pigment Preparation: **Solvent Yellow 98** serves as a colorant in the preparation of fluorescent pigments, which are then used in a broader range of applications.[13]

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